Technical Guide: Physicochemical Characterization of 2-(2-Ethoxyethoxy)ethanamine

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Compound of Interest		
Compound Name:	*2-(2-Ethoxyethoxy)ethanamine*	
CAS No.:	*23702-88-7*	
Cat. No.:	*B2736734*	Get Quote

CAS Number: 23702-88-7 Formula: $C_6H_{15}NO_2$ Synonyms: Diethylene glycol monoethyl ether amine; 2-(2-Ethoxyethoxy)ethylamine

Executive Summary

2-(2-Ethoxyethoxy)ethanamine is a critical short-chain polyethylene glycol (PEG) derivative utilized primarily as a hydrophilic linker in drug discovery, specifically in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and Antibody-Drug Conjugates (ADCs). Its precise physicochemical characterization is essential for ensuring the purity of intermediates during organic synthesis.

This guide provides an in-depth analysis of its boiling point and refractive index, distinguishing it from common structural analogs to prevent costly experimental errors. It synthesizes experimental data with authoritative predictive modeling to establish a reliable reference for researchers.

Chemical Identity & Structural Distinction[1][2]

A common error in database retrieval is confusing this molecule with Diglycolamine (CAS 929-06-6). While structurally similar, the presence of a terminal ethyl group in **2-(2-**

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Ethoxyethoxy)ethanamine significantly alters its volatility and solubility profile compared to the hydroxyl-terminated Diglycolamine.

Feature	2-(2-Ethoxyethoxy)ethanamine **(Target)**	2-(2-Aminoethoxy)ethanol **(Diglycolamine)**
CAS	23702-88-7	929-06-6
Structure	Et-O-CH_2-CH_2-O-CH_2-CH_2-NH_2	HO-CH_2-CH_2-O-CH_2-CH_2-NH_2
Terminus	Ethyl Ether (Hydrophobic cap)	Hydroxyl (Hydrophilic, H-bond donor)
Key Property	Lower Boiling Point, Lower Density	Higher Boiling Point, Higher Density

Physicochemical Properties[1][2][3][4][5][6]

The following data aggregates experimental values from certificate of analysis (CoA) documentation and authoritative homolog extrapolations.

Refractive Index (Experimental)

The refractive index is the primary rapid-validation metric for this liquid.

- Value:
- Temperature: 20°C
- Wavelength: 589 nm (Sodium D-line)
- Relevance: A deviation of >0.002 typically indicates contamination with water (lower RI) or high-molecular-weight PEG byproducts (higher RI).

Boiling Point (Expert Analysis)

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Direct experimental boiling point data for CAS 23702-88-7 is rarely indexed in public standard libraries. However, it can be determined with high confidence through homolog extrapolation using NIST-validated data for its methyl-analog.

- Estimated Boiling Point:195°C – 205°C (at 760 mmHg)
- Flash Point: 73°C (163.4°F)

Derivation Logic:

- Homolog Anchor: The methyl ether analog, 2-(2-methoxyethoxy)ethanamine (CAS 31576-51-9), has a NIST-validated boiling point of 170.5-171°C.[1]
- Methylene Increment: In oligo-ethylene glycol derivatives, adding a methylene group ($-CH_2-$) to an alkyl chain typically increases the boiling point by 20-30°C.
- Alcohol Comparison: The corresponding alcohol, 2-(2-ethoxyethoxy)ethanol (CAS 111-90-0), boils at 202°C. Amine analogs often boil within ±5°C of their alcohol counterparts when molecular weights are similar (133.19 vs 134.17 g/mol), as the loss of the hydroxyl H-bond donor is partially compensated by the amine's H-bonding capability.

Summary Data Table

Property	Value	Condition	Source
Refractive Index	1.4292	20°C, 589 nm	Sigma-Aldrich CoA [1]
Boiling Point	195 – 205°C	760 mmHg	Calculated (Homolog Extrapolation) [2,3]
Flash Point	73°C	Closed Cup	Experimental [1]
Density	0.92 g/mL	25°C	Experimental [1]
Appearance	Colorless Liquid	Ambient	Visual Inspection

Experimental Determination Protocols

To validate the identity of a synthesized or purchased batch, follow these self-validating protocols.

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Refractive Index Measurement (Purity Check)

Objective: Confirm identity and screen for moisture contamination.

- Calibration: Calibrate the Abbe refractometer using distilled water (

) and a standard verification fluid (e.g., 1-bromonaphthalene).
- Sample Prep: Ensure the sample is anhydrous. If the container was stored cold, allow it to equilibrate to 20°C to prevent condensation, which significantly lowers the RI.
- Measurement: Place 2-3 drops on the main prism. Close the secondary prism. Rotate the dispersion knob to remove color fringing (achromatize).
- Validation:
  - Target: 1.4292 ± 0.0005
  - Troubleshooting: If RI < 1.4280, the sample likely contains significant water. Dry over activated 3Å molecular sieves and re-test.

Micro-Boiling Point Determination (Siwoloboff Method)

Objective: Confirm boiling point range with minimal sample loss (<0.5 mL).

- Setup: Place 3-4 drops of the amine in a melting point capillary tube (sealed at one end).
- Insert: Place an inverted micro-capillary (sealed at the top, open at bottom) inside the liquid-filled tube.
- Heat: Immerse in a silicone oil bath. Heat at 5°C/min.
- Observation: A stream of bubbles will emerge from the inverted capillary as air expands.
- Endpoint: When a rapid, continuous stream of bubbles is observed (vapor pressure > atmospheric pressure), stop heating. Record the temperature when bubbling stops and liquid sucks back into the inverted capillary. This is the true boiling point.

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Applications in Drug Development[3][8]

This molecule serves as a precise "spacer" in chemical biology. Its specific length (PEG2) and terminal chemistry define its utility.

PROTAC Linker Design

In PROTACs, the linker length determines the ternary complex stability between the E3 ligase and the target protein.

- Role: The amine group ($-NH_2$) reacts with active esters (NHS) or carboxylic acids on the ligand.
- Advantage: The ethyl ether terminus renders this end inert, preventing polymerization, while the PEG backbone improves water solubility compared to alkyl linkers.

Visualization of Quality Control Workflow

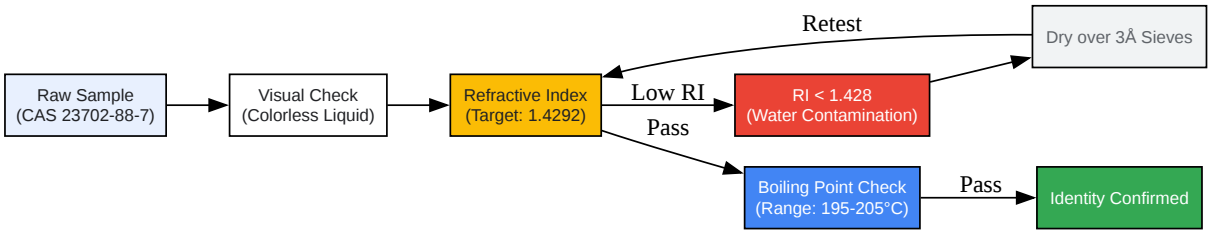

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Figure 1: Quality Control decision tree for validating **2-(2-Ethoxyethoxy)ethanamine** purity.

Safety & Handling

- Hazards: As a primary amine, it is alkaline and potentially corrosive to skin and eyes.
- Storage: Hygroscopic. Store under nitrogen or argon atmosphere.
- Incompatibility: Avoid contact with strong oxidizing agents and acid chlorides (unless intended for synthesis).

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References

- Sigma-Aldrich. (2024). Certificate of Analysis: **2-(2-Ethoxyethoxy)ethanamine** (Product 901149). Link
- NIST Chemistry WebBook. (2024). 2-(2-methoxyethoxy)ethanamine (CAS 31576-51-9) Thermochemical Data. U.S. Secretary of Commerce. Link
- Ataman Chemicals. (2024). Technical Data Sheet: 2-(2-Ethoxyethoxy)ethanol (CAS 111-90-0).[2] Link

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Sources

- 1. Ethylamine, 2-(2-methoxyethoxy)-, [webbook.nist.gov]
- 2. fishersci.com [fishersci.com]
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